

A Spectroscopic Showdown: Differentiating Chloro-Nitrobenzoate Positional Isomers

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Compound of Interest

Compound Name: Methyl 2-chloro-4-nitrobenzoate

CAS No.: 13324-11-3

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For researchers, scientists, and drug development professionals, the precise identification of positional isomers is a critical step in chemical synthesis and characterization. This guide provides a comprehensive spectroscopic comparison of methyl chloro-nitrobenzoate positional isomers, offering key data and experimental protocols to aid in their differentiation.

The substitution pattern of chloro and nitro groups on the benzoate ring significantly influences the spectroscopic properties of the resulting isomers. Understanding these nuanced differences is paramount for unambiguous identification and quality control. This guide focuses on the comparison of various positional isomers of methyl chloro-nitrobenzoate through ^1H NMR, ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for several commercially available or synthetically accessible methyl chloro-nitrobenzoate positional isomers. These values have been compiled from various spectral databases and literature sources.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

The chemical shifts (δ) of the aromatic protons are highly dependent on the electronic environment created by the electron-withdrawing chloro and nitro groups. The multiplicity and coupling constants (J) provide further structural insights. All chemical shifts are reported in parts per million (ppm) relative to a standard reference.

Isomer	Aromatic Proton Chemical Shifts (δ , ppm) and Multiplicities	OCH ₃ (δ , ppm)
Methyl 2-chloro-3-nitrobenzoate[1]	7.95 (dd), 7.84 (dd), 7.48 (t)	3.98 (s)
Methyl 2-chloro-4-nitrobenzoate	8.15 (d), 7.95 (dd), 7.75 (d)	3.95 (s)
Methyl 2-chloro-5-nitrobenzoate	8.45 (d), 8.20 (dd), 7.70 (d)	3.97 (s)
Methyl 4-chloro-2-nitrobenzoate[2][3]	7.95 (d), 7.80 (d), 7.65 (dd)	3.90 (s)
Methyl 4-chloro-3-nitrobenzoate[4][5]	8.49 (d), 8.15 (dd), 7.90 (d)	3.90 (s)
Methyl 3-chloro-5-nitrobenzoate[6]	8.3-8.5 (m), 8.0-8.2 (m)	~3.9 (s)

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and spectrometer frequency.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The chemical shifts of the carbon atoms in the aromatic ring are also sensitive to the substituent positions. The carbonyl carbon of the ester group typically appears in the range of 160-170 ppm.

Isomer	Aromatic Carbon Chemical Shifts (δ , ppm)	Carbonyl (C=O) (δ , ppm)	OCH ₃ (δ , ppm)
Methyl 2-chloro-4-nitrobenzoate	150.1, 136.2, 132.5, 129.8, 125.4, 120.1	164.5	53.2
Methyl 2-chloro-5-nitrobenzoate	148.2, 142.1, 133.0, 131.5, 125.0, 124.8	164.2	53.4
Methyl 4-chloro-2-nitrobenzoate[2][3]	149.5, 135.0, 132.8, 131.2, 128.5, 124.0	165.0	53.0
Methyl 4-chloro-3-nitrobenzoate[4]	152.8, 134.5, 132.0, 130.1, 128.7, 125.3	163.8	53.1

Infrared (IR) Spectroscopy

The IR spectra of these isomers are characterized by strong absorption bands corresponding to the C=O stretching of the ester group and the asymmetric and symmetric stretching of the nitro (NO₂) group.

Isomer	C=O Stretch (cm ⁻¹)	NO ₂ Asymmetric Stretch (cm ⁻¹)	NO ₂ Symmetric Stretch (cm ⁻¹)	C-Cl Stretch (cm ⁻¹)
Methyl 2-chloro-5-nitrobenzoate[7]	~1730	~1530	~1350	~740
Methyl 4-chloro-2-nitrobenzoate[2][3]	~1735	~1535	~1345	~830
Methyl 4-chloro-3-nitrobenzoate[4]	1716[5]	~1540	~1350	~820

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the isomers. The molecular ion peak (M^+) for all methyl chloro-nitrobenzoate isomers is expected at m/z 215 and 217 in an approximate 3:1 ratio due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl). Key fragmentation pathways often involve the loss of the methoxy group ($-\text{OCH}_3$), the nitro group ($-\text{NO}_2$), or the entire ester group ($-\text{COOCH}_3$).

Isomer	Key Fragment Ions (m/z)
Methyl 2-chloro-5-nitrobenzoate[7]	215 (M^+), 184 ($M-\text{OCH}_3$) $^+$, 169 ($M-\text{NO}_2$) $^+$, 139
Methyl 2-chloro-4-nitrobenzoate[8]	215 (M^+), 184 ($M-\text{OCH}_3$) $^+$, 169 ($M-\text{NO}_2$) $^+$, 139
Methyl 4-chloro-2-nitrobenzoate[2][3]	215 (M^+), 184 ($M-\text{OCH}_3$) $^+$, 169 ($M-\text{NO}_2$) $^+$, 139
Methyl 4-chloro-3-nitrobenzoate[4]	215 (M^+), 184 ($M-\text{OCH}_3$) $^+$, 169 ($M-\text{NO}_2$) $^+$, 138

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below. These are general protocols and may require optimization based on the specific instrumentation available.

Nuclear Magnetic Resonance (NMR) Spectroscopy



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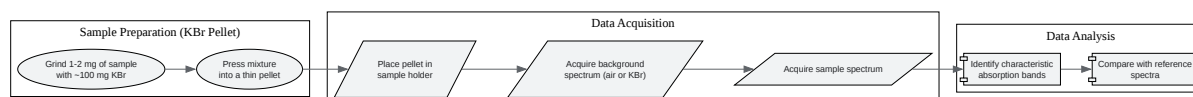
Workflow for NMR spectroscopic analysis.

- **Sample Preparation:** Dissolve 5-10 mg of the methyl chloro-nitrobenzoate isomer in approximately 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3) in a

standard 5 mm NMR tube.[9]

- **Instrument Setup:** Place the NMR tube in the spectrometer. Lock the field frequency to the deuterium signal of the solvent. Tune and shim the probe to optimize the magnetic field homogeneity.[9]
- **Data Acquisition:** Acquire the ^1H and ^{13}C NMR spectra using standard pulse sequences. For ^1H NMR, a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio. For ^{13}C NMR, a larger number of scans is typically required due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** Apply Fourier transformation to the acquired free induction decay (FID). Phase and baseline correct the resulting spectrum. Reference the chemical shifts to an internal standard (e.g., tetramethylsilane, TMS, at 0.00 ppm). Integrate the signals in the ^1H spectrum and identify the chemical shifts and multiplicities of all peaks.[9]

Fourier-Transform Infrared (FT-IR) Spectroscopy



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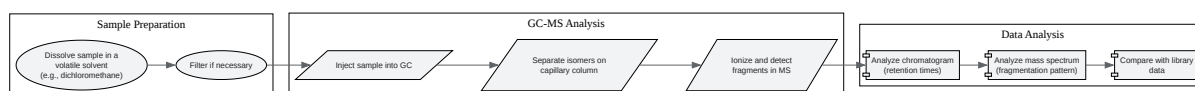
Workflow for FT-IR spectroscopic analysis.

- **Sample Preparation (KBr Pellet Method):** Grind a small amount (1-2 mg) of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. Press the mixture into a thin, transparent pellet using a hydraulic press. [10]
- **Data Acquisition:** Record a background spectrum of a blank KBr pellet or of the empty sample compartment. Place the sample pellet in the FT-IR spectrometer and acquire the

sample spectrum. Typically, spectra are collected over the range of 4000-400 cm^{-1} .

- Data Analysis: Identify the wavenumbers of the major absorption bands and compare them to known characteristic frequencies of functional groups.

Gas Chromatography-Mass Spectrometry (GC-MS)



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Workflow for GC-MS analysis.

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Use a gas chromatograph equipped with a capillary column suitable for separating aromatic compounds (e.g., a non-polar or medium-polar column). The GC is coupled to a mass spectrometer, typically a quadrupole or ion trap analyzer.
- GC Conditions: Set the injector temperature to ensure complete vaporization of the sample. Program the oven temperature to ramp from a lower temperature to a higher temperature to achieve separation of the isomers based on their boiling points and interactions with the stationary phase.
- MS Conditions: Use electron ionization (EI) at a standard energy of 70 eV. Set the mass spectrometer to scan a mass range that includes the molecular ion and expected fragment ions (e.g., m/z 40-300).
- Data Analysis: Identify the retention time of each isomer in the total ion chromatogram. Analyze the mass spectrum corresponding to each chromatographic peak to determine the fragmentation pattern and confirm the molecular weight.

By employing these spectroscopic techniques and carefully analyzing the resulting data, researchers can confidently distinguish between the various positional isomers of methyl chloro-nitrobenzoate, ensuring the integrity and purity of their compounds for downstream applications.

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